

# Standard Operating Procedure: Safe Handling of Teslexivir

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## Compound of Interest

Compound Name:	Teslexivir
CAS No.:	1075798-37-6
Cat. No.:	B611294

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This document provides essential safety and logistical information for the handling and disposal of **Teslexivir**, a potent investigational antiviral compound. All personnel must adhere to these procedures to minimize exposure risk and ensure a safe laboratory environment. Due to the potent and investigational nature of **Teslexivir**, it should be handled as a hazardous substance with suspected cytotoxic, mutagenic, and teratogenic properties.<sup>[1][2][3]</sup>

## Risk Assessment and Control

Before any procedure involving **Teslexivir**, a formal risk assessment must be conducted to identify hazards and establish appropriate control measures.<sup>[4]</sup> The primary routes of occupational exposure are inhalation of aerosolized powder, dermal contact, and accidental ingestion.<sup>[5]</sup> Therefore, engineering controls are the primary method of protection, supplemented by rigorous work practices and appropriate personal protective equipment (PPE).<sup>[6]</sup>

- Primary Engineering Control (PEC): All manipulations of powdered **Teslexivir** must be performed in a certified Class II, Type B2 Biological Safety Cabinet (BSC) or a powder

containment hood that is externally vented.[7][8] Operations with **Teslexivir** solutions may be conducted in a standard Class II BSC or a chemical fume hood.

- Secondary Engineering Control (SEC): The laboratory where **Teslexivir** is handled should be maintained under negative pressure relative to surrounding areas to prevent the escape of contaminants.[6] Access to this area should be restricted to trained personnel.

## Personal Protective Equipment (PPE)

The selection of PPE is critical and depends on the specific task being performed.[9] All PPE must be disposed of as contaminated waste after the procedure or immediately upon known contamination.[1]

Table 1: PPE Requirements for Handling **Teslexivir**

Activity	Gloves	Gown/Coverall	Respiratory Protection	Eye/Face Protection
Unpacking/Storage	2 pairs, chemotherapy-rated nitrile gloves[7][10]	Disposable, solid-front gown with cuffs	Not required unless packaging is compromised	Safety glasses
Weighing/Handling Powder	2 pairs, chemotherapy-rated nitrile gloves	Disposable, solid-front gown; change immediately if contaminated	N95 or higher-level respirator[11]	Goggles and face shield
Solubilization	2 pairs, chemotherapy-rated nitrile gloves	Disposable, solid-front gown	N95 respirator (if outside of a BSC)	Goggles and face shield
Handling Solutions	2 pairs, chemotherapy-rated nitrile gloves	Disposable, solid-front gown or lab coat	Not required if handled within a certified BSC/fume hood	Safety glasses
Waste Disposal	2 pairs, chemotherapy-rated nitrile gloves	Disposable, solid-front gown	Not required unless handling powder waste	Safety glasses
Spill Cleanup (Powder)	2 pairs, chemotherapy-rated nitrile gloves	Disposable coverall with hood and booties	PAPR or half-mask respirator with P100 filters	Goggles and face shield
Spill Cleanup (Liquid)	2 pairs, chemotherapy-rated nitrile gloves	Disposable gown	N95 respirator	Goggles and face shield

# Operational Plan: Step-by-Step Handling Procedures

Strict adherence to these protocols is mandatory for all personnel working with **Teslexivir**.

## 3.1 Receipt and Unpacking

- Confirm the integrity of the external shipping container before receipt.
- Don one pair of nitrile gloves and a lab coat.
- Transport the container to the designated unpacking area.
- Don a second pair of gloves.
- Open the external packaging and inspect the primary container for any signs of damage or leakage.
- If the primary container is compromised, treat the entire package as a spill and initiate emergency procedures.
- Wipe the exterior of the primary container with a suitable decontaminating agent (e.g., 70% isopropyl alcohol) before transferring it to the designated secure storage location.[\[7\]](#)
- Dispose of outer gloves and all packaging materials in the appropriate cytotoxic waste stream.[\[10\]](#)

## 3.2 Weighing and Solubilization of **Teslexivir** Powder

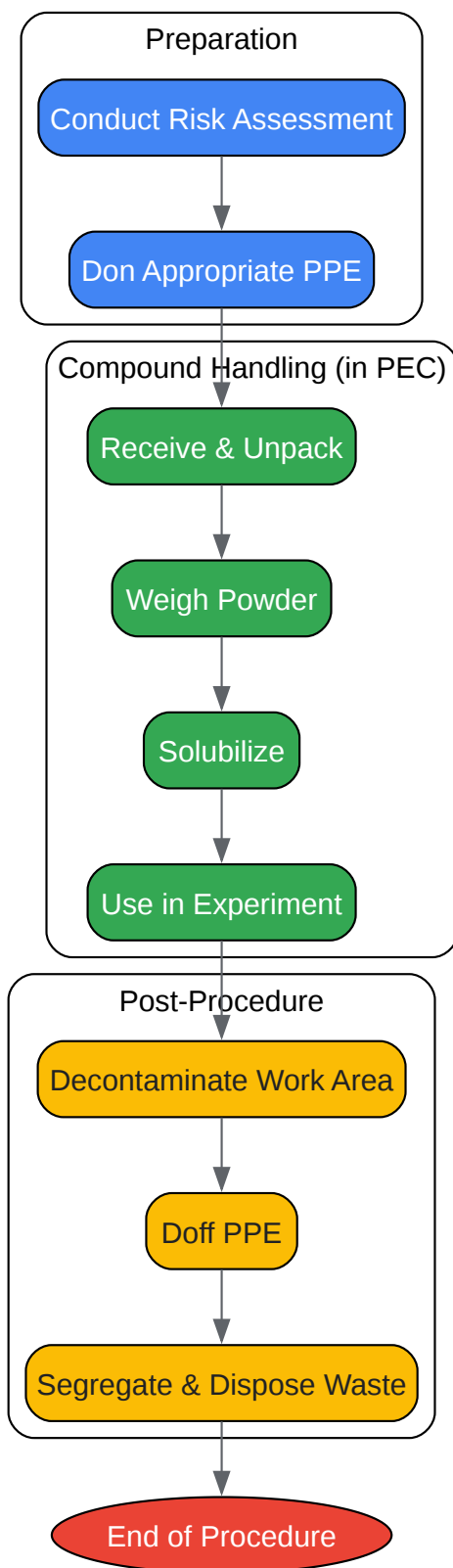
- Preparation:
  - Assemble all necessary materials (spatulas, weigh boats, vials, solvent, etc.) before starting.
  - Place a plastic-backed absorbent pad on the work surface of the BSC or containment hood.[\[10\]](#)
  - Don the full PPE as specified in Table 1 for handling powder.

- Weighing:
  - Perform all weighing operations within the certified BSC or containment hood to minimize aerosol generation.
  - Use dedicated, disposable equipment where possible.
  - Carefully open the primary container. Avoid sudden movements.
  - Weigh the desired amount of **Teslexivir** powder.
  - Securely close the primary container and wipe its exterior before returning it to storage.
- Solubilization:
  - Add the solvent to the vessel containing the weighed powder slowly to avoid splashing.
  - Ensure the compound is fully dissolved.
  - Seal the solution vial/tube and label it clearly with the compound name, concentration, date, and hazard symbol.
  - Wipe the exterior of the sealed vial before removing it from the BSC.

### 3.3 Post-Procedure Decontamination

- Wipe down all surfaces and equipment within the BSC with a deactivating solution followed by a cleaning agent.[\[12\]](#)[\[13\]](#)
- Carefully remove the absorbent pad and dispose of it as cytotoxic solid waste.
- Remove PPE in the following order: outer gloves, gown, face shield/goggles, respirator, inner gloves. Dispose of all items in the cytotoxic waste bin.
- Wash hands thoroughly with soap and water.[\[7\]](#)

#### Diagram 1: **Teslexivir** Handling Workflow



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Caption: Workflow for the safe handling of **Teslexivir** from preparation to disposal.

## Disposal Plan

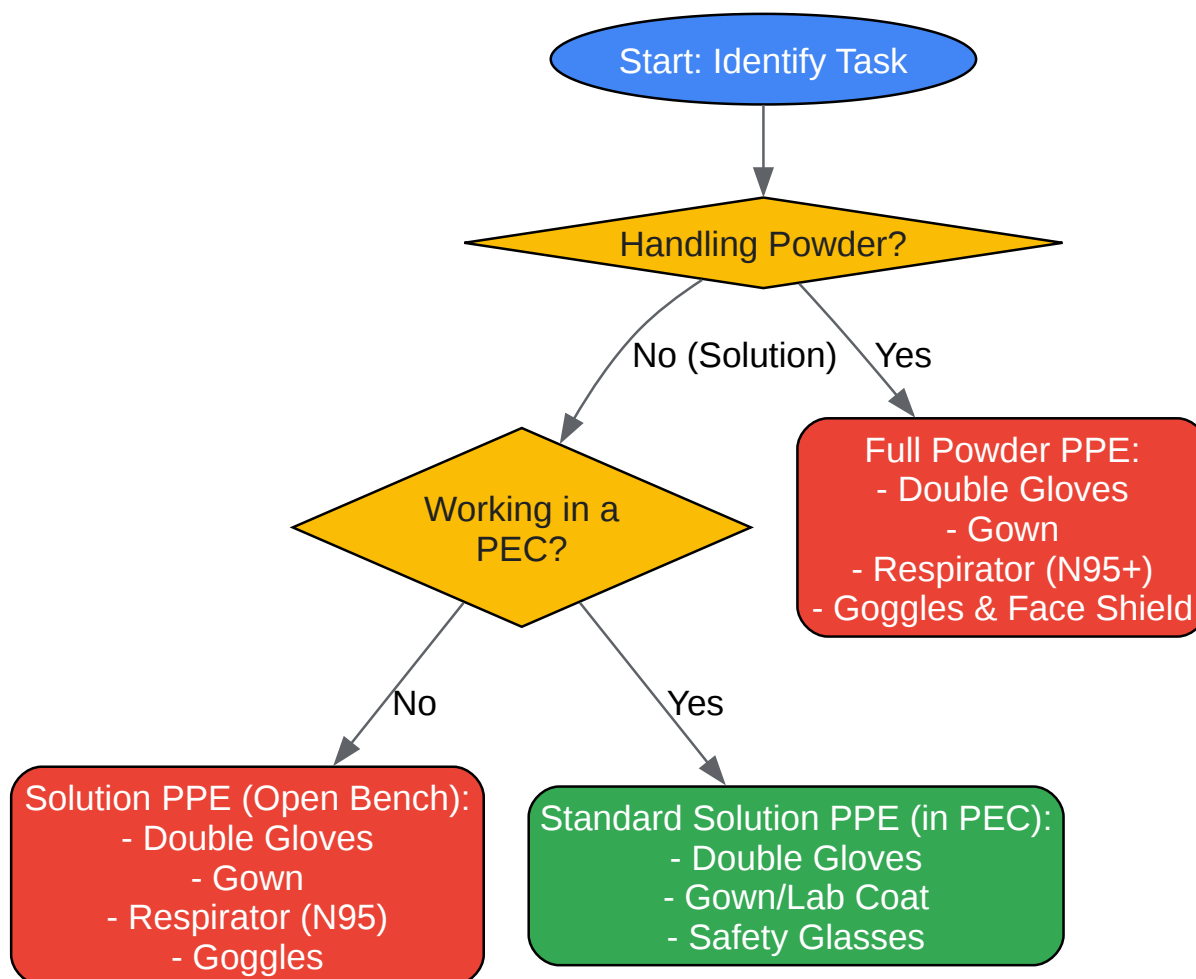
All waste contaminated with **Teslexivir** is considered hazardous cytotoxic waste and must be segregated from other waste streams for disposal by incineration or chemical neutralization.

[14][15] Containers must be clearly labeled with the cytotoxic hazard symbol.[2][10]

Table 2: Waste Disposal Plan for **Teslexivir**

Waste Type	Description	Container Type	Disposal Procedure
Sharps	Contaminated needles, syringes, glass vials, pipettes.	Puncture-proof, leak-proof sharps container labeled "Cytotoxic Waste".[1]	Seal container when 3/4 full. Place in designated hazardous waste collection area.
Solid Waste	Contaminated PPE (gloves, gowns), absorbent pads, weigh boats, plasticware.	Thick, leak-proof plastic bag (purple or marked with cytotoxic symbol) inside a rigid, lidded container.[14][15]	Seal bag when 3/4 full. Close the outer container. Place in designated collection area.
Liquid Waste	Unused solutions, contaminated solvents, first-rinse of glassware.	Labeled, leak-proof, compatible chemical waste container.	Keep container sealed when not in use. Arrange for hazardous waste pickup. Do not pour down the drain.
Bulk Powder	Unused or expired Teslexivir powder in its original container.	Original or suitable sealed container.	Manage as bulk hazardous chemical waste. Arrange for hazardous waste pickup.

Diagram 2: PPE Selection Logic



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Caption: Decision tree for selecting appropriate PPE when handling **Teslexivir**.

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